

A Technical Guide to 5-Methylhexanoic Acid: Nomenclature and Identification

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Compound of Interest

Compound Name: *5-Methylhexanoic acid*

Cat. No.: *B1205312*

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For researchers, scientists, and professionals in drug development, precise chemical identification is paramount. This guide provides a focused overview of the nomenclature of **5-Methylhexanoic acid**, a medium-chain fatty acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

IUPAC Name

The systematic name for this compound, as determined by the International Union of Pure and Applied Chemistry (IUPAC), is **5-methylhexanoic acid**.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#)

Synonyms and Identifiers

5-Methylhexanoic acid is also known by several other names in literature and commercial sources. Understanding these synonyms is crucial for comprehensive literature searches and material sourcing.

Synonym	Source
Isoheptanoic acid	PubChem, Benchchem, ChemicalBook
Isoenanthic acid	PubChem, Benchchem
5-Methylcaproic acid	PubChem, Benchchem
Isoamylacetic acid	PubChem
Hexanoic acid, 5-methyl-	PubChem, NIST WebBook
5-Methylhexylic acid	PubChem

A variety of identifiers are used to catalog this chemical compound across different databases:

- CAS Number: 628-46-6[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- PubChem CID: 12344[\[1\]](#)
- ChEBI ID: CHEBI:179997[\[1\]](#)
- Molecular Formula: C₇H₁₄O₂[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Logical Relationship of Nomenclature

The IUPAC name "**5-methylhexanoic acid**" is derived from its chemical structure. The following diagram illustrates the logical breakdown of the name based on IUPAC nomenclature rules.

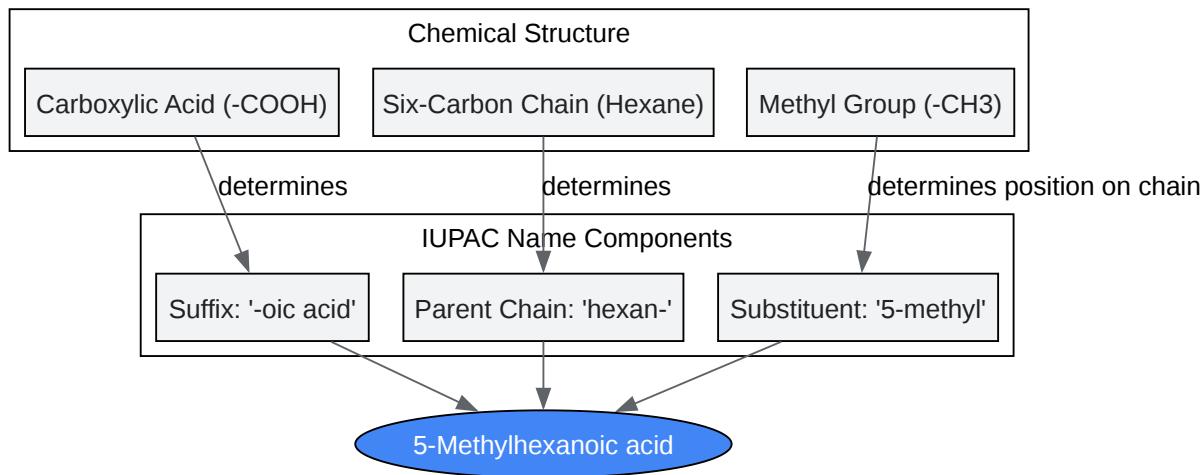
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Fig. 1: IUPAC Naming Convention for **5-Methylhexanoic Acid**.

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References

- 1. 5-Methylhexanoic acid | C7H14O2 | CID 12344 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Showing Compound 5-Methylhexanoic acid (FDB008226) - FooDB [foodb.ca]
- 3. Page loading... [wap.guidechem.com]
- 4. Human Metabolome Database: Showing metabocard for 5-Methylhexanoic acid (HMDB0031595) [hmdb.ca]
- 5. 5-methylhexanoic acid [webbook.nist.gov]
- 6. 5-methylhexanoic acid [webbook.nist.gov]
- 7. 5-Methylhexanoic acid | 628-46-6 | Benchchem [benchchem.com]

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